

Essential Safety and Operational Guide for Handling N-Butyroyl Phytosphingosine

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Compound of Interest

Compound Name: *N-Butyroyl Phytosphingosine*

Cat. No.: B588945

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-Butyroyl Phytosphingosine**. Adherence to these guidelines is critical for ensuring a safe laboratory environment and the integrity of research for researchers, scientists, and drug development professionals.

Physicochemical and Safety Data

A summary of key quantitative data for **N-Butyroyl Phytosphingosine** is provided below for quick reference.

Property	Value
Molecular Formula	C22H45NO4[1][2][3]
Molecular Weight	387.6 g/mol [1][2][3]
Appearance	Solid
Melting Point	79-81°C[3]
Boiling Point	588.7 ± 50.0 °C (Predicted)[3]
Solubility	Chloroform (Slightly), Methanol (Slightly)[3]
Storage Temperature	-20°C or Refrigerator[3][4]

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against potential exposure. The following PPE is mandatory when handling **N-Butyroyl Phytosphingosine**.

- **Eye Protection:** Chemical safety glasses with side shields or goggles are required to protect from splashes.
- **Hand Protection:** Compatible chemical-resistant gloves, such as nitrile or neoprene, must be worn.^[5] Gloves must be inspected before use and proper removal techniques should be followed to avoid skin contact.^[6] Contaminated gloves should be disposed of as hazardous waste in accordance with applicable laws.^[6]
- **Skin and Body Protection:** A laboratory coat is mandatory.^[5] For larger quantities or when there is a risk of splashing, consider additional protection like a chemical-resistant apron.^[5] Impervious clothing should be worn, with the type of protective equipment selected based on the concentration and amount of the substance at the specific workplace.^[6]
- **Respiratory Protection:** If working with the powdered form for extended periods or in a poorly ventilated area, a NIOSH-approved respirator with an appropriate particulate filter is recommended.^[5] Appropriate exhaust ventilation should be provided where dust is formed.^[6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to proper handling and storage protocols is essential to maintain the stability of **N-Butyroyl Phytosphingosine** and ensure the safety of laboratory personnel.

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.^[5]
- **Weighing:** If weighing the solid form, perform this in a chemical fume hood or a ventilated balance enclosure to minimize the inhalation of dust particles.^[5] Avoid the formation of dust and aerosols.^[6]

- Aliquoting: For frequent use, it is recommended to aliquot a stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.[5]
- Storage: Store in a cool, dry, and well-ventilated place.[6] Keep the container tightly closed. [5][6] Avoid storage with strong oxidizing agents.[5]

Emergency Procedures

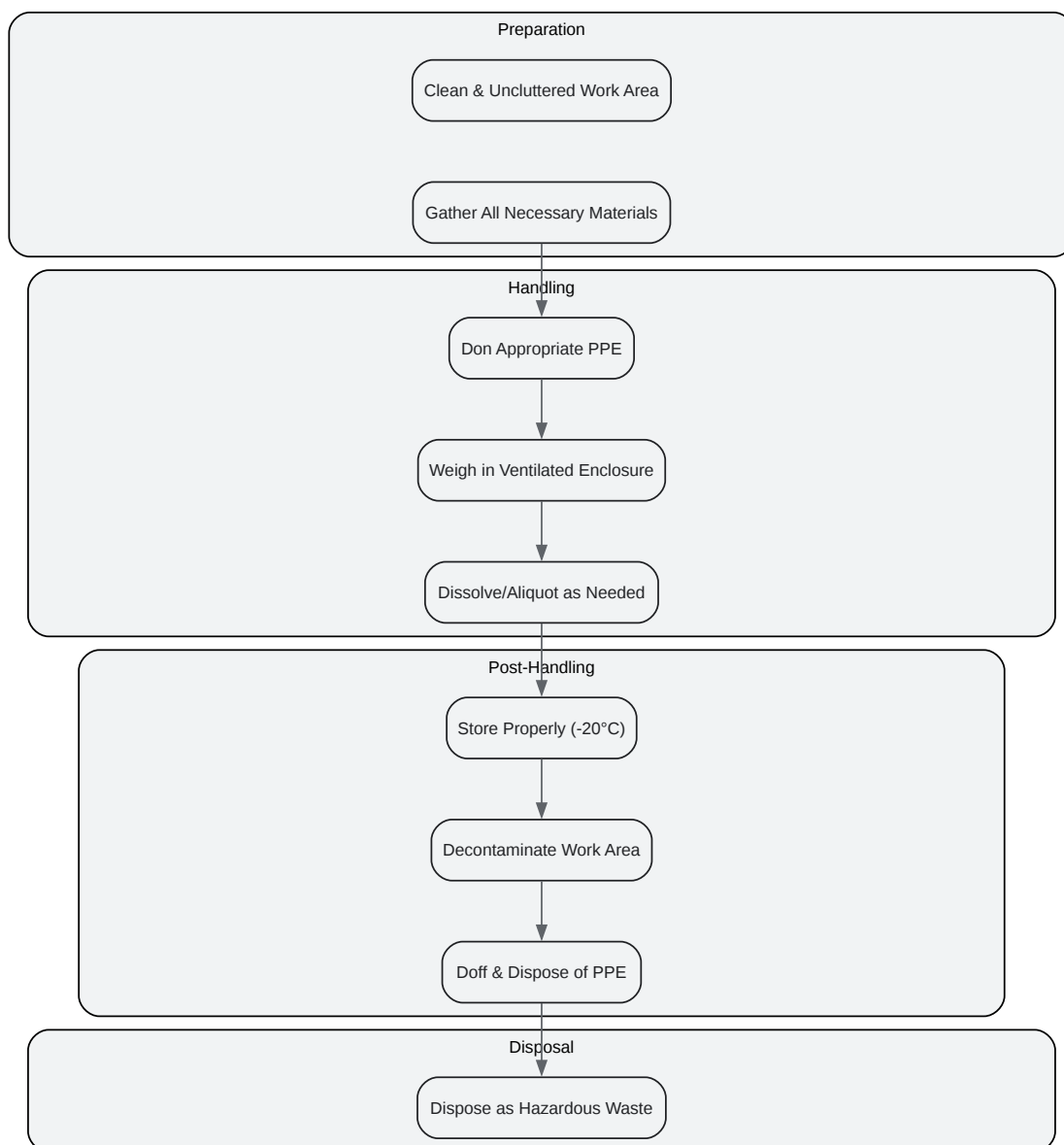
- In Case of a Spill:
 - Evacuate personnel to safe areas.[6]
 - Use personal protective equipment.[6]
 - For a small solid spill, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal.[5]
 - For a liquid spill, absorb it with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[5]
 - Clean the spill area with an appropriate solvent.[5]
 - Prevent further leakage or spillage if safe to do so.[6] Do not let the product enter drains. [6]
- First Aid Measures:
 - If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
 - In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[6]
 - In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
 - If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[6]

Disposal Plan

Proper disposal of **N-Butyroyl Phytosphingosine** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of unused **N-Butyroyl Phytosphingosine** as hazardous waste.^[5] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[6] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal, and do not discharge to sewer systems.^[6] Contact your institution's environmental health and safety (EHS) office for specific guidelines.^[5]
- **Contaminated Materials:** Any materials that have come into contact with **N-Butyroyl Phytosphingosine**, such as pipette tips, gloves, and empty containers, should be considered contaminated and disposed of as hazardous waste.^[5]
- **Contaminated Packaging:** Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning.^[6] Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.^[6] Controlled incineration with flue gas scrubbing is possible for combustible packaging materials.^[6]

Handling Workflow



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